

Safe handling and storage of solid Lithium cyanide

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Compound of Interest

Compound Name: *Lithium cyanide*

Cat. No.: *B1604797*

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Technical Support Center: Solid Lithium Cyanide

This guide provides essential safety information for researchers, scientists, and drug development professionals working with solid **lithium cyanide**. Adherence to these guidelines is critical to ensure a safe laboratory environment.

Frequently Asked Questions (FAQs)

Q1: What are the primary hazards associated with solid **lithium cyanide**?

A1: Solid **lithium cyanide** is a highly toxic material that can be fatal if swallowed, inhaled, or comes into contact with skin.^{[1][2]} It is also air and moisture sensitive.^[3] Contact with acids or water can release highly toxic and flammable hydrogen cyanide (HCN) gas.^{[2][4]}

Q2: What immediate actions should be taken in case of accidental exposure?

A2: Speed is critical when responding to cyanide exposure.^{[5][6]} Immediately remove the affected person from the source of contamination. If inhaled, move to fresh air.^[7] If on skin, remove contaminated clothing and wash the area with copious amounts of water for at least 15 minutes.^{[2][5]} For eye contact, flush with water for at least 15 minutes.^{[1][8]} In case of ingestion, do NOT induce vomiting; rinse the mouth with water if the person is conscious.^{[7][8]} In all cases, seek immediate medical attention.^{[1][7][8]}

Q3: How should solid **lithium cyanide** be stored?

A3: Store solid **lithium cyanide** in a tightly closed container in a cool, dry, and well-ventilated area.[1][7] It should be stored away from incompatible materials, particularly acids, strong oxidizing agents, moisture, and sources of heat or ignition.[1][3] The storage area should be locked.[7][8]

Q4: What are the incompatible materials to avoid with **lithium cyanide**?

A4: **Lithium cyanide** is incompatible with strong acids, strong oxidizing agents, air, and moisture.[1] Contact with acids will liberate highly toxic hydrogen cyanide gas.[9][10] It should also be kept away from chlorates and nitrates.[3]

Troubleshooting Guide

Handling and Personal Protective Equipment (PPE)

Issue: Uncertainty about the necessary PPE for handling solid **lithium cyanide**.

Solution:

Always handle solid **lithium cyanide** in a properly functioning fume hood.[2] The following PPE is mandatory:

- Eye/Face Protection: Wear tightly fitting safety goggles or a face shield.[3][7]
- Skin Protection: Wear impervious clothing and appropriate protective gloves (e.g., nitrile rubber).[1][2][7] Inspect gloves before use and wash hands thoroughly after handling.[3]
- Respiratory Protection: If there is a risk of dust formation or exceeding exposure limits, use a full-face respirator with an appropriate cartridge.[7][8]

Spills and Cleanup

Issue: A small spill of solid **lithium cyanide** has occurred in the fume hood.

Solution:

For small spills (<1 gram) contained within a fume hood:

- Ensure proper PPE is worn, including respiratory protection.[8]

- Gently cover the solid spill with absorbent pads or paper towels to avoid dust formation.[\[2\]](#)
[\[11\]](#)
- Carefully sweep or shovel the material into a suitable, labeled container for disposal.[\[3\]](#)[\[10\]](#)
Do not use water for cleanup of the solid material.[\[3\]](#)
- Clean the spill area with a pH 10 buffer solution, followed by a dilute bleach solution, and then soap and water.[\[11\]](#)
- Collect all cleanup materials in a sealed bag or container labeled as "cyanide contaminated waste" for proper disposal.[\[11\]](#)

Issue: A large spill of solid **lithium cyanide** has occurred outside of a fume hood.

Solution:

- Immediately evacuate the area and alert others.[\[8\]](#)[\[10\]](#)
- Post "Do Not Enter" signs on the laboratory doors.[\[10\]](#)[\[11\]](#)
- Contact your institution's emergency services and environmental health and safety department immediately.[\[8\]](#)
- Do not attempt to clean up a large spill or any spill outside of a fume hood unless you are trained and equipped to do so.[\[11\]](#)

Waste Disposal

Issue: How to properly dispose of solid **lithium cyanide** waste and contaminated materials.

Solution:

All **lithium cyanide** waste is considered hazardous waste.

- Collect waste in a clearly labeled, sealed container.[\[7\]](#)
- Contaminated materials such as gloves, absorbent pads, and glassware must also be disposed of as hazardous waste in a designated and labeled container.[\[10\]](#)[\[11\]](#)

- Contact a licensed professional waste disposal service for disposal.[\[3\]](#) Do not discharge to sewer systems.[\[7\]](#)

Quantitative Data Summary

Parameter	Value	Reference
UN Number	1588	[3]
Hazard Class	6.1 (Toxic)	[3]
Packing Group	I	[3]
Boiling Point	160 °C	[4]
Melting Point	Not Available	[1]
Flash Point	57 °C (134.6 °F)	[1]

Experimental Protocols

Protocol 1: Weighing Solid **Lithium Cyanide**

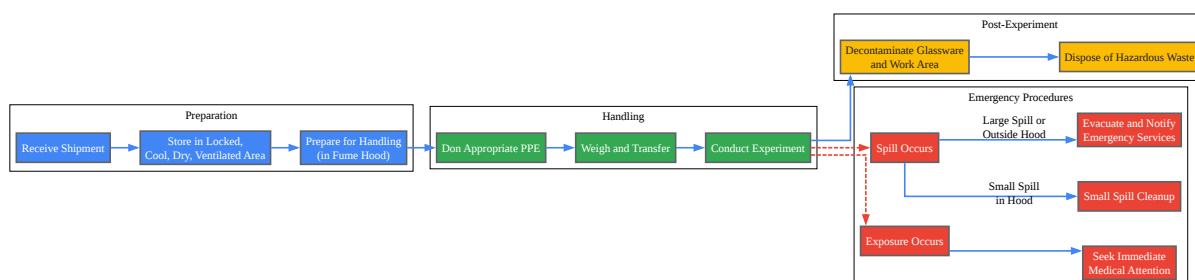
- Always conduct this procedure inside a certified chemical fume hood.[\[2\]](#)
- Don all required PPE (safety goggles, lab coat, and appropriate gloves).[\[2\]](#)
- Place a tared, sealed container onto the balance.
- Inside the fume hood, carefully transfer the desired amount of solid **lithium cyanide** to the container.
- Securely close the container before removing it from the fume hood to re-weigh.
- Clean any residual dust within the fume hood using a damp cloth with a pH 10 buffer solution.[\[2\]](#) Dispose of the cloth as hazardous waste.

Protocol 2: Decontamination of Glassware

- Perform all decontamination steps within a chemical fume hood.[\[11\]](#)

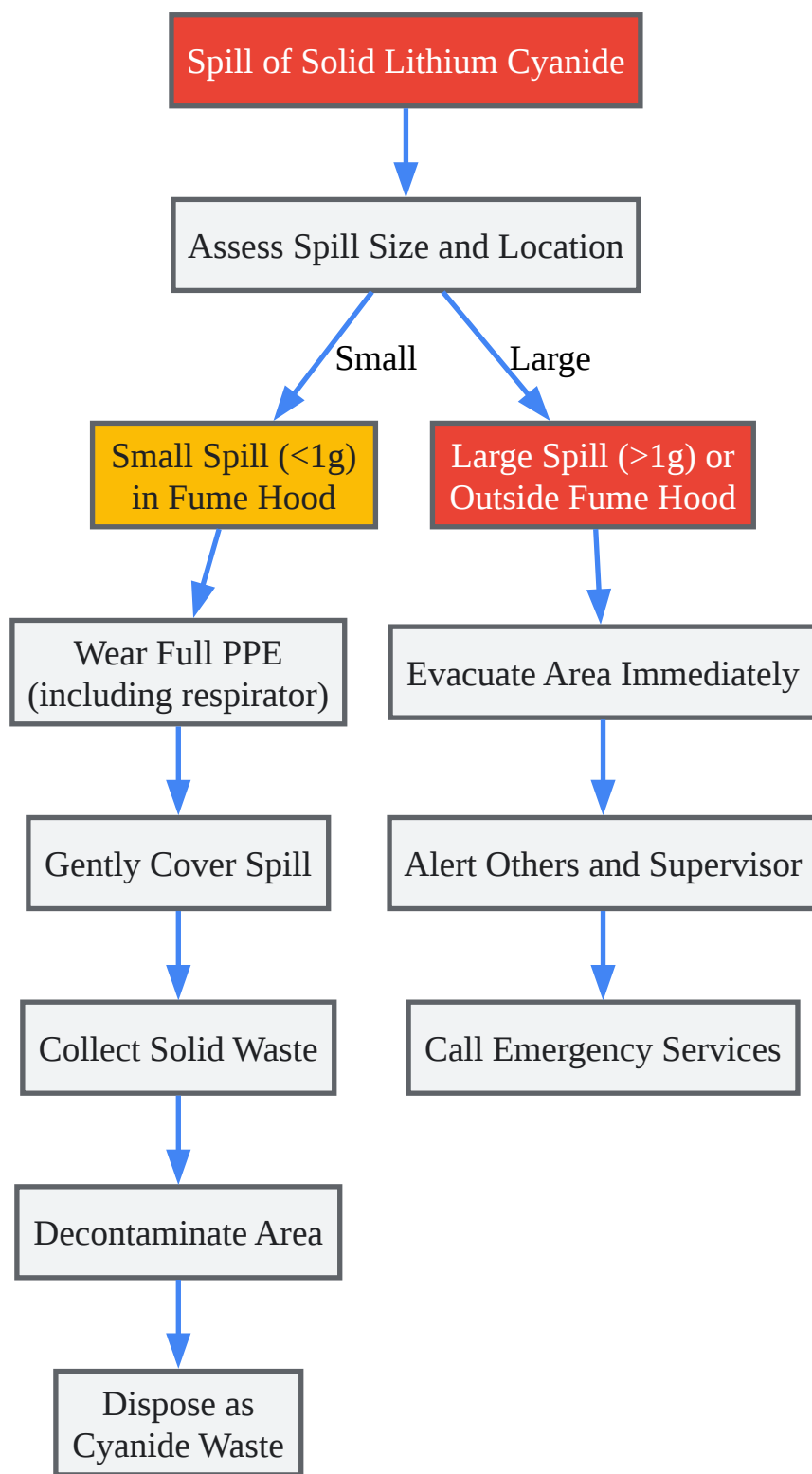
- Rinse the glassware with a pH 10 buffer solution. Collect this rinse as cyanide waste.[11]
- Rinse the glassware with a dilute (~10%) bleach solution. Collect this rinse in the same cyanide waste container.[11]
- Thoroughly wash the glassware with soap and water in a sink.[11]

Visualizations



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Caption: Workflow for the safe handling and storage of solid **lithium cyanide**.



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- To cite this document: BenchChem. [Safe handling and storage of solid Lithium cyanide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1604797#safe-handling-and-storage-of-solid-lithium-cyanide]

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